

In-depth Technical Guide: Physicochemical Properties of N-(4-bromophenyl)-4-nitroaniline

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-4-nitroaniline

Cat. No.: B1335538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the available data and experimental considerations for the compound **N-(4-bromophenyl)-4-nitroaniline**. Due to the specific nature of this molecule, this guide also provides detailed, generalized experimental protocols for determining its key physical properties, namely the melting and boiling points, which would be applicable upon its synthesis and purification.

Executive Summary

A comprehensive search of publicly available chemical databases and scientific literature did not yield specific, experimentally determined melting and boiling points for **N-(4-bromophenyl)-4-nitroaniline**. While data for its isomers, such as N-(4-bromophenyl)-2-nitroaniline, and other related compounds are available, these are not directly transferable to the para-substituted isomer of interest. The absence of a dedicated CAS number for **N-(4-bromophenyl)-4-nitroaniline** further complicates targeted data retrieval.

This guide, therefore, serves a dual purpose: to report the current lack of specific data and to provide robust, standardized methodologies for researchers to determine these properties in a laboratory setting. The provided protocols are based on established principles of physical organic chemistry and are suitable for the characterization of novel or sparsely documented compounds.

Data Presentation

As of the latest search, no experimental values for the melting and boiling points of **N-(4-bromophenyl)-4-nitroaniline** have been found. The following table reflects this lack of data.

Physical Property	Value	Source
Melting Point	Data not available	Not Applicable
Boiling Point	Data not available	Not Applicable

For context, related compounds exhibit a range of melting points. For instance, 4-nitroaniline has a melting point of 146-149 °C.[1] The melting point of 3-Bromo-4-nitroaniline is reported to be in the range of 168-177 °C.[2]

Experimental Protocols

In the absence of reported values, the following detailed experimental protocols are provided for the laboratory determination of the melting and boiling points of **N-(4-bromophenyl)-4-nitroaniline**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure compound.

Principle: The sample is heated at a controlled rate, and the temperature range over which the solid transitions to a liquid is observed.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt, Mel-Temp)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation:
 - Ensure the sample of **N-(4-bromophenyl)-4-nitroaniline** is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
 - Pack the dry powder into a capillary tube by tapping the open end into the sample and then tapping the sealed end on a hard surface to compact the material. The packed sample height should be 2-3 mm.
- Apparatus Setup:
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Set the initial temperature to approximately 10-15 °C below the expected melting point. If the expected melting point is unknown, a preliminary rapid heating can be performed to get an approximate value.
- Measurement:
 - Begin heating the sample at a slow, controlled rate of 1-2 °C per minute.
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue heating and record the temperature at which the last crystal melts (the clear point).
 - The recorded range between these two temperatures is the melting point range.
 - For accuracy, perform at least two measurements.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Principle: A small amount of the liquid is heated, and the temperature at which it boils is measured. For high-boiling point substances, this is often done under reduced pressure and the boiling point at atmospheric pressure is extrapolated.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Thermometer
- Small capillary tube (sealed at one end)
- Heating source (Bunsen burner or oil bath)
- Clamp and stand

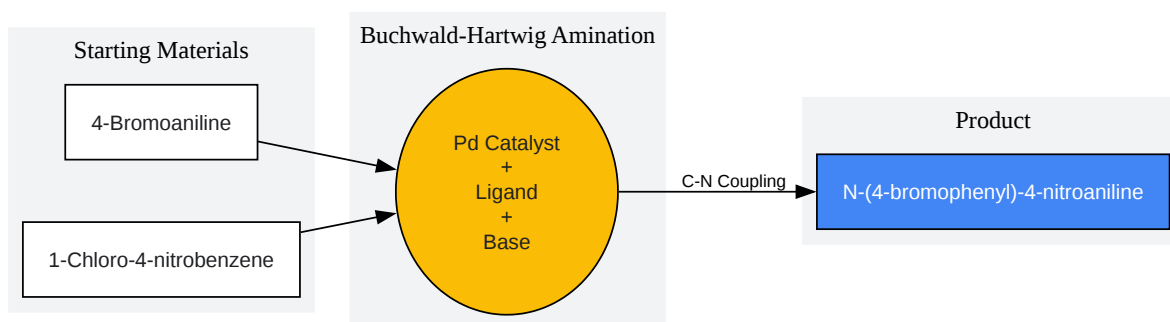
Procedure (Micro-scale Method):

- Sample Preparation:
 - Place a small amount (0.5-1 mL) of liquid **N-(4-bromophenyl)-4-nitroaniline** into a small test tube.
 - Take a capillary tube and seal one end by heating it in a flame.
 - Place the sealed capillary tube, open end down, into the test tube containing the sample.
- Apparatus Setup:
 - Attach the test tube to a thermometer using a rubber band or a small piece of wire, ensuring the bottom of the test tube is level with the thermometer bulb.
 - Clamp the assembly and immerse it in a heating bath (e.g., a Thiele tube filled with mineral oil).
- Measurement:
 - Heat the apparatus gently and evenly.

- As the temperature rises, air trapped in the capillary tube will bubble out.
- Continue heating until a steady and rapid stream of bubbles emerges from the capillary tube. This indicates that the sample is boiling.
- Remove the heat source and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid begins to be drawn back into the capillary tube, record the temperature. This temperature is the boiling point of the liquid at the current atmospheric pressure.
- Record the atmospheric pressure at the time of the experiment.

Logical Workflow

The synthesis of **N-(4-bromophenyl)-4-nitroaniline** can be approached through several synthetic routes. A common and logical pathway involves the Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction. This reaction is highly versatile for the formation of carbon-nitrogen bonds.



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Caption: A plausible synthetic route to **N-(4-bromophenyl)-4-nitroaniline**.

This diagram illustrates a common method for synthesizing diarylamines. The reaction would involve a palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$), a suitable phosphine ligand (e.g., Xantphos), and a base (e.g., sodium tert-butoxide) in an appropriate solvent (e.g., toluene). The product would then need to be isolated and purified, after which its physical properties, such as melting and boiling points, could be determined using the protocols outlined above.

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References

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